

An In-depth Technical Guide to the Aqueous Solubility of PIPES Disodium Salt

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Compound of Interest

Compound Name: *PIPES disodium*

Cat. No.: *B1211867*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **PIPES disodium** salt (Piperazine-N,N'-bis(2-ethanesulfonic acid), disodium salt). PIPES is a zwitterionic biological buffer widely utilized in biochemical and cell culture applications due to its pKa being close to physiological pH. The disodium salt form offers significantly higher aqueous solubility compared to its free acid counterpart, making it a preferred choice for preparing concentrated buffer stock solutions. This document collates available quantitative solubility data, presents a detailed experimental protocol for solubility determination, and illustrates key processes and influencing factors through diagrams.

Quantitative Solubility Data

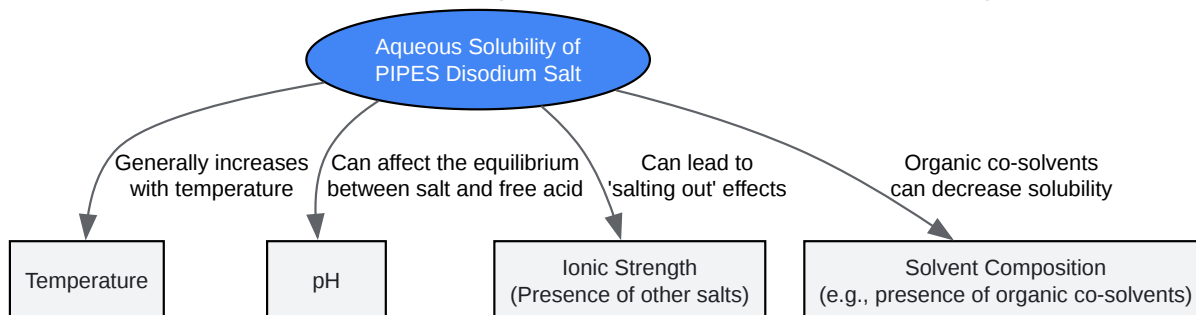
The aqueous solubility of **PIPES disodium** salt is high, facilitating its use in a variety of laboratory settings. The following table summarizes the available quantitative data from various sources.

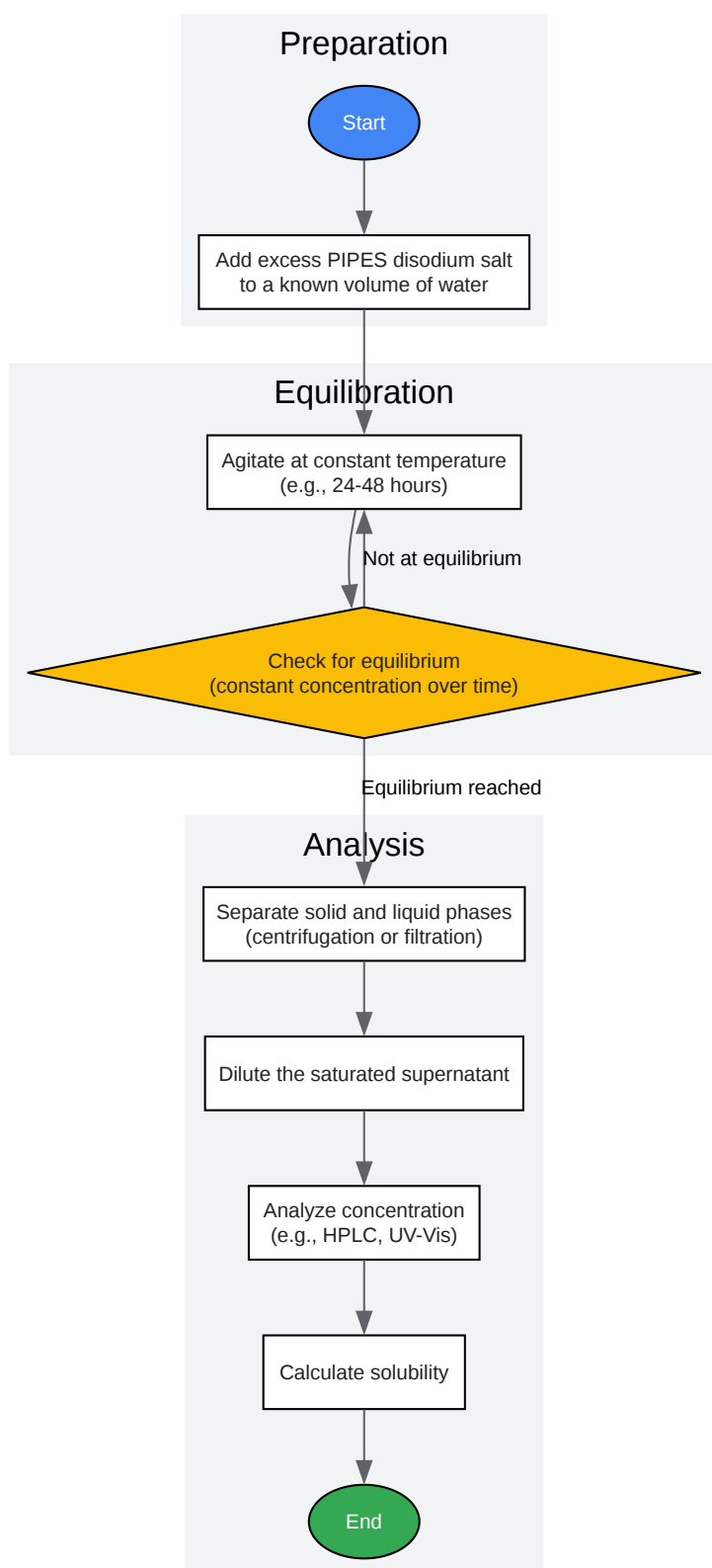
Solubility Value	Temperature	pH of Solution (if specified)	Notes	Source
855 g/L	19.8 °C	Not specified	[1]	
0.5 g/mL (500 g/L)	Not specified	Not specified	Clear, colorless solution	[2]
0.25 g/mL (250 g/L)	Not specified	Not specified	Clear, colorless solution	[2]
"Highly soluble"	Not specified	Not specified	General characteristic noted.	[3][4]
"Excellent solubility"	Not specified	Not specified	General characteristic noted.	[3]
Clear and complete solubility at 0.1M	Not specified	Not specified	[5][6]	

Factors Influencing Solubility

The solubility of **PIPES disodium** salt in aqueous solutions can be influenced by several factors. Understanding these factors is critical for the preparation of stable and effective buffer solutions.

Factors Influencing PIPES Disodium Salt Solubility





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